

In-Depth Technical Guide: Material Safety of DO 710 (DOWSIL™ 710 Fluid)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DO 710

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety and properties of **DO 710**, commercially known as DOWSIL™ 710 Fluid. This fluid is a phenylmethyl polysiloxane, a type of silicone oil.^{[1][2]} It is primarily utilized in industrial applications requiring high thermal stability, such as a heat transfer fluid, a lubricant for high-temperature instruments, and as a base oil for greases.^{[2][3][4]} This document consolidates key safety and technical data from material safety data sheets and product information bulletins to support safe handling and informed use in research and development settings.

Section 1: Physical and Chemical Properties

DOWSIL™ 710 Fluid is a colorless to light straw-colored liquid with no odor.^{[5][6]} It is characterized by its high flash point, low volatility at elevated temperatures, and a relatively flat viscosity-temperature slope.^{[7][8]} These properties make it suitable for applications requiring stable performance over a wide temperature range. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Appearance	Colorless to light straw liquid	[5][6]
Odor	Odorless	[5][6]
Specific Gravity @ 25°C	1.11	[5][6][9]
Viscosity @ 25°C	500 cSt	[5][8]
Flash Point (Open Cup)	302 °C / 575.6 °F	[8]
Flash Point (Closed Cup)	>101.1 °C / >214 °F	[5]
Autoignition Temperature	488 °C / 910.4 °F	[8]
Boiling Point	> 35°C / 95°F	[5]
Freezing/Pour Point	-22 °C / -7.6 °F	[8]
Vapor Pressure @ 25°C	Negligible	[8]
Refractive Index @ 25°C	1.533	[8]
Thermal Conductivity @ 50°C	0.14 W/(m.K)	[8]
Volatility (4 hours @ 250°C)	3.0%	[8]
Chemical Stability	Stable under normal conditions.	[5]

Section 2: Toxicological Profile

DOWSIL™ 710 Fluid is not classified as a hazardous substance or mixture.[1] It exhibits a very low order of toxicity based on available data. Acute toxicity studies in animals show a high LD50 value, indicating that harmful effects from swallowing small amounts are not anticipated. [2] It is not found to be a skin or eye irritant in rabbit studies.[1] Furthermore, it is not classified as a carcinogen by IARC, OSHA, or NTP.[1] A summary of the toxicological data is provided in Table 2.

Toxicological Endpoint	Result	Species	Reference
Acute Oral Toxicity (LD50)	> 15,000 mg/kg	Rat	[1][2]
Skin Corrosion/Irritation	No skin irritation	Rabbit	[1]
Serious Eye Damage/Irritation	No eye irritation	Rabbit	[1]
Skin Sensitization	Not classified	-	[1]
Respiratory Sensitization	Not classified	-	[1]
Germ Cell Mutagenicity	Not classified	-	[1]
Carcinogenicity	Not classified	-	[1]
Reproductive Toxicity	Not classified	-	[1]
Specific Target Organ Toxicity (Single Exposure)	Not classified	-	[1]
Specific Target Organ Toxicity (Repeated Exposure)	Not classified	-	[1]
Aspiration Toxicity	Not classified	-	[1]

Experimental Protocols

The provided Safety Data Sheets cite the results of toxicological studies but do not detail the specific experimental methodologies, such as the specific test guidelines (e.g., OECD, EPA) followed. This level of detail is typically found in proprietary full study reports, which are not publicly available. The data suggests that standard acute toxicity and irritation studies were performed. For instance, the acute oral toxicity was determined in rats, and skin and eye irritation were assessed in rabbits, which are standard models for these endpoints.[1][2]

Section 3: Handling, Storage, and Personal Protection

Proper handling and storage procedures are crucial for maintaining the integrity of DOWSIL™ 710 Fluid and ensuring personnel safety.

Handling

Handle in accordance with good industrial hygiene and safety practices.[1] Use only with adequate ventilation.[1] Avoid eye contact.[5] Take care to prevent spills and minimize release to the environment.[1] At elevated temperatures (in air above 149°C or 300°F), traces of benzene, a carcinogen, may form.[10] In such cases, provide ventilation to control vapor exposure within inhalation guidelines.[10]

Storage

Store in properly labeled containers.[1] Keep containers tightly closed in a cool, well-ventilated place.[9] Avoid contact with strong oxidizing agents, as they can cause a reaction.[5]

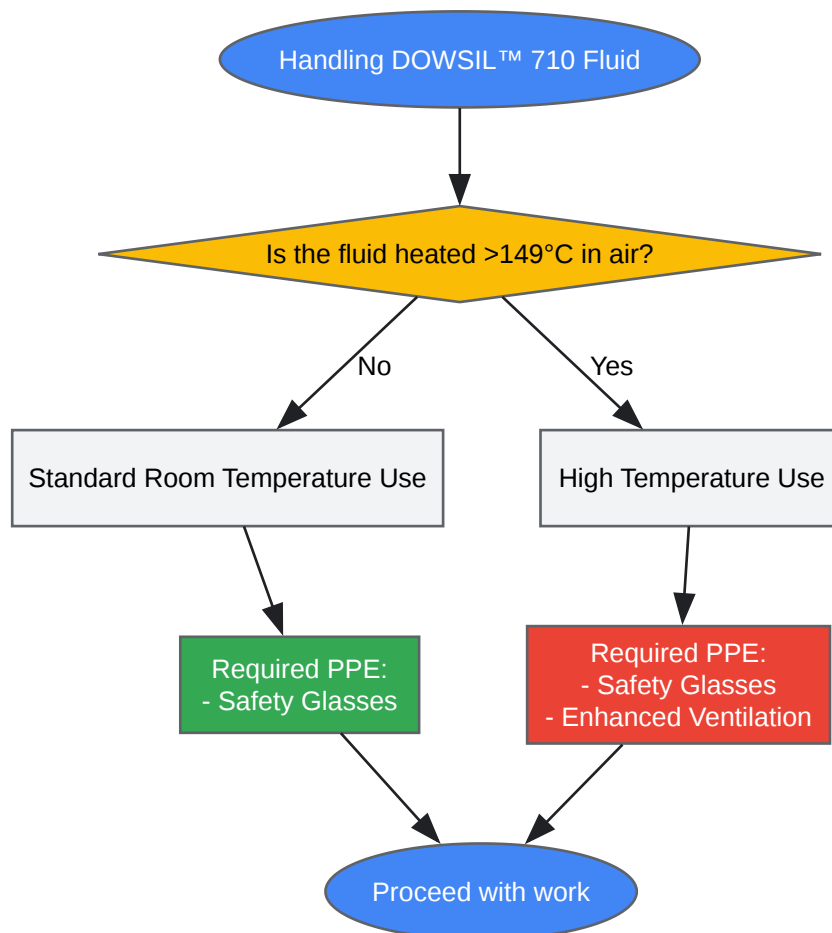
Personal Protective Equipment (PPE)

Under normal conditions of use, the requirements for personal protective equipment are minimal.

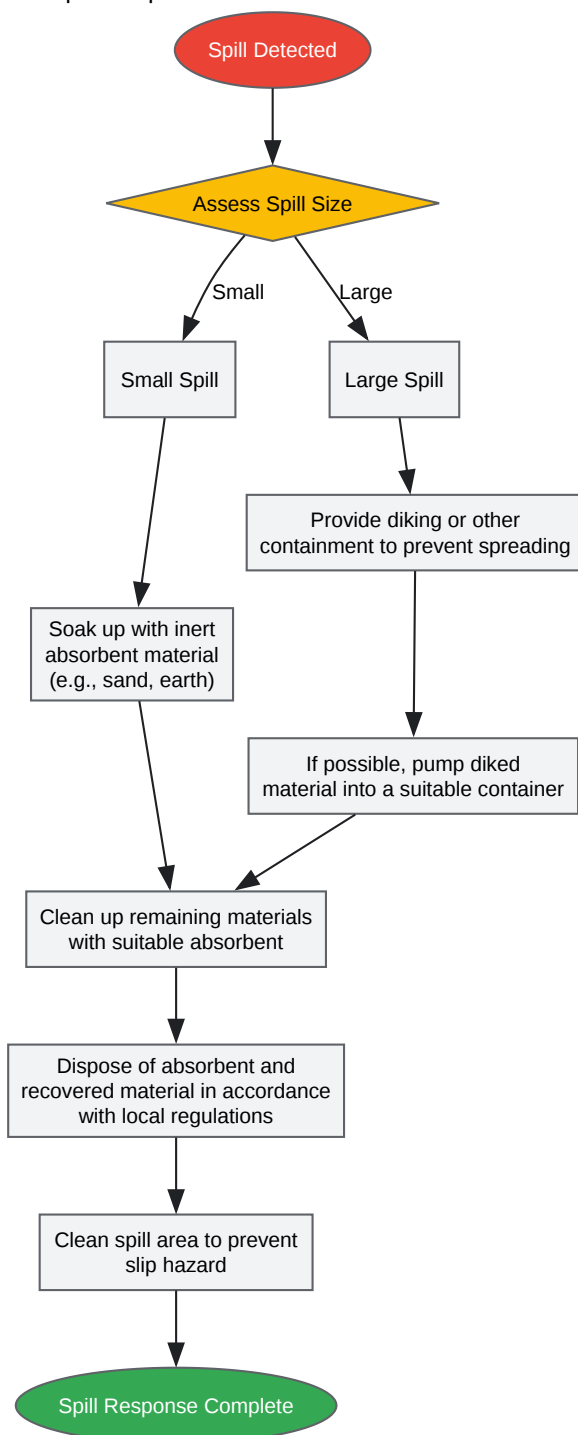
- Respiratory Protection: No personal respiratory protective equipment is normally required.[1]
- Hand Protection: Washing at mealtimes and at the end of a shift is adequate. No special protection is needed.[5]
- Eye Protection: Use safety glasses as a minimum.[5]
- Skin and Body Protection: No special protection is needed.[5]

The following diagram outlines the logical workflow for personal protection when handling DOWSIL™ 710 Fluid.

Personal Protective Equipment Workflow for DOWSIL™ 710



Spill Response Workflow for DOWSIL™ 710

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